

physical and chemical properties of 2-Bromo-4-chloro-6-methylaniline

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Compound of Interest

Compound Name: 2-Bromo-4-chloro-6-methylaniline

Cat. No.: B125524

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A Comprehensive Technical Guide to 2-Bromo-4-chloro-6-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **2-Bromo-4-chloro-6-methylaniline**, a key intermediate in various organic syntheses. The information is curated for professionals in research, scientific, and drug development fields, with a focus on clarity, data presentation, and experimental context.

Core Properties

2-Bromo-4-chloro-6-methylaniline, with the CAS number 146948-68-7, is a substituted aniline derivative.^{[1][2][3][4][5]} Its structure incorporates bromine, chlorine, and a methyl group on the aniline ring, making it a versatile building block in the synthesis of more complex molecules.

The fundamental physical and chemical properties of **2-Bromo-4-chloro-6-methylaniline** are summarized in the table below for easy reference and comparison.

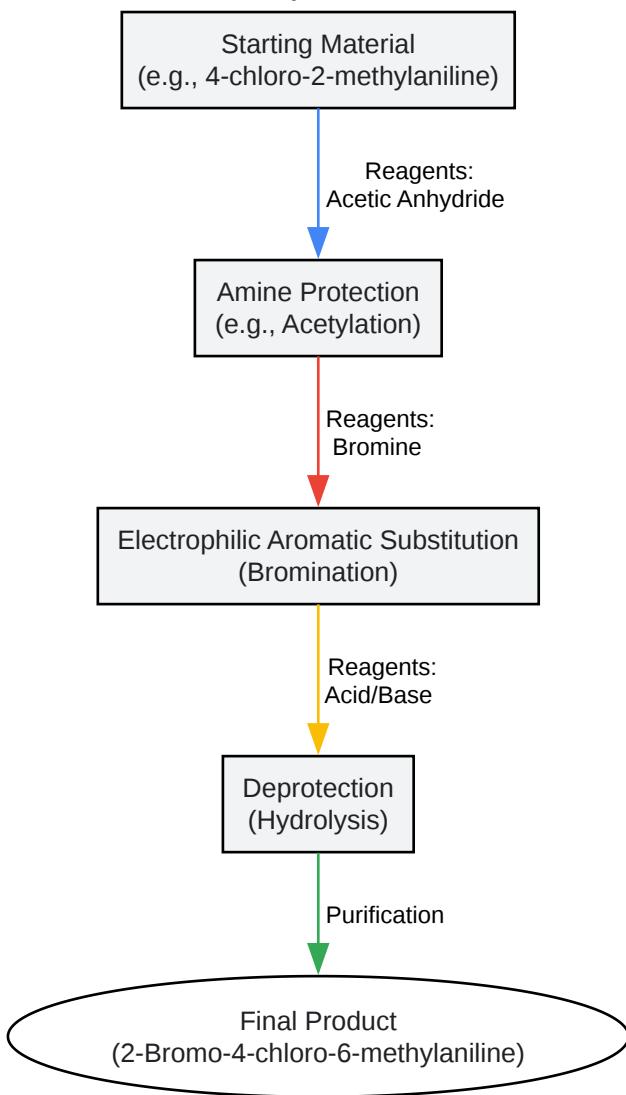
Property	Value	Source
Molecular Formula	C ₇ H ₇ BrCIN	[3] [4] [5] [6]
Molecular Weight	220.49 g/mol	[3] [4] [6] [7]
Appearance	Light brown to brown solid	[1]
Density	1.619 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	1.75 ± 0.10 (Predicted)	[1] [6]
Storage Temperature	Room temperature, under inert atmosphere, in a dark place	[1]
CAS Number	146948-68-7	[1] [2] [3] [4] [6]

Synthesis and Experimental Protocols

2-Bromo-4-chloro-6-methylaniline is an important synthetic intermediate. While specific, detailed experimental protocols for its synthesis are not readily available in the provided search results, a general understanding can be derived from related syntheses of substituted anilines. The synthesis often involves multi-step reactions including protection of the amine group, followed by electrophilic aromatic substitution (bromination and chlorination), and finally deprotection.

A logical workflow for a potential synthesis route is outlined in the diagram below. This represents a generalized pathway that could be adapted for the specific synthesis of **2-Bromo-4-chloro-6-methylaniline**.

Generalized Synthesis Workflow

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Caption: Generalized synthetic workflow for **2-Bromo-4-chloro-6-methylaniline**.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Bromo-4-chloro-6-methylaniline**. While experimental spectra were not found in the search results, predicted spectral data is available.

Spectroscopy	Data
¹ H NMR	Predicted data is available through chemical databases.
¹³ C NMR	Predicted data is available through chemical databases. ^[6]

Safety and Handling

Proper handling of **2-Bromo-4-chloro-6-methylaniline** is essential due to its potential hazards. The following table summarizes key safety information.

Hazard Class	Description
Acute Toxicity (Oral)	Harmful if swallowed. ^[7]
Acute Toxicity (Dermal)	Harmful in contact with skin. ^[7]
Skin Corrosion/Irritation	Causes skin irritation. ^[7]
Serious Eye Damage/Irritation	Causes serious eye irritation. ^[7]
Skin Sensitization	May cause an allergic skin reaction. ^[7]
Acute Toxicity (Inhalation)	Harmful if inhaled. ^[7]

Handling Recommendations:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (gloves, safety glasses, lab coat).
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.

Storage:

- Keep in a dark place.^[1]

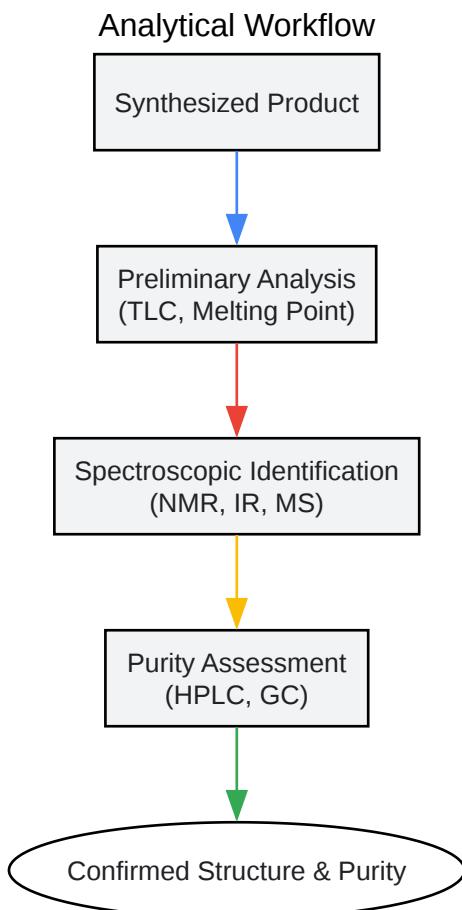
- Store under an inert atmosphere.[1]
- Keep container tightly closed in a dry and well-ventilated place.

Reactivity and Stability

- Stability: Stable under recommended storage conditions.
- Incompatible Materials: Information not available in search results.
- Hazardous Decomposition Products: Information not available in search results.

Logical Relationships in Analysis

The analytical workflow for confirming the identity and purity of a synthesized batch of **2-Bromo-4-chloro-6-methylaniline** would typically follow a logical progression of spectroscopic and chromatographic techniques.



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